

Personal protective equipment for handling 3,5-Dibromobenzonitrile

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Compound of Interest

Compound Name: 3,5-Dibromobenzonitrile

Cat. No.: B1351247

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Essential Safety and Handling Guide for 3,5-Dibromobenzonitrile

This guide provides critical safety, handling, and disposal protocols for **3,5-Dibromobenzonitrile**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is vital for ensuring personal safety and maintaining a secure laboratory environment.

Chemical and Physical Properties

3,5-Dibromobenzonitrile is a chemical compound that requires careful handling due to its potential health hazards.^[1] It appears as a colorless or white to yellow or brown powder or crystal.^[1]^[2]

Property	Data	Source(s)
CAS Number	97165-77-0	[1][2]
Molecular Weight	260.92 g/mol	[1]
Appearance	White to light yellow powder or crystal	[1][2]
Purity	>98.0%	[2]
Melting Point	98.0 to 102.0 °C	[2]
Signal Word	Warning	[1]
Hazard Statements	Harmful if swallowed, Causes skin irritation, Causes serious eye irritation, May cause respiratory irritation.	[1][3]

Personal Protective Equipment (PPE)

The proper use of Personal Protective Equipment is the primary defense against exposure.[4] A risk assessment should be conducted before handling to ensure the appropriate level of protection is used.

Protection Type	Specification	Rationale
Eye and Face Protection	Chemical safety goggles with side-shields or a full-face shield.[5][6]	Protects against splashes and airborne particles that can cause serious eye irritation.[6][7]
Hand Protection	Chemical-resistant gloves (e.g., nitrile).[5][8] Double-gloving is recommended.[4]	Prevents skin contact, which can cause irritation.[5] Gloves should be inspected for degradation before use.
Body Protection	A laboratory coat, long pants, and closed-toe shoes are required.[4] Impervious clothing may be necessary for larger quantities.[6]	Minimizes skin exposure from accidental spills.
Respiratory Protection	Use only in a well-ventilated area, preferably a certified chemical fume hood.[3][5] A NIOSH/MSHA-approved respirator is necessary if ventilation is inadequate or if dusts are generated.[5][7]	Protects the respiratory tract from irritation due to dust or aerosols.[3]

Operational Plans: Handling and Storage

Safe Handling Protocol

- Preparation: Ensure an eyewash station and safety shower are accessible and operational. [5][7] The designated handling area, preferably a chemical fume hood, should be clean and uncluttered.
- Handling:
 - Avoid all contact with skin and eyes.[5]
 - Do not breathe in dust.[5] Avoid creating dust during handling.

- Weigh and transfer the chemical within a fume hood to minimize inhalation exposure.
- Do not eat, drink, or smoke in the handling area.[\[5\]](#)[\[7\]](#)
- Post-Handling:
 - Wash hands and any exposed skin thoroughly with soap and water after handling.[\[5\]](#)[\[7\]](#)
 - Decontaminate all surfaces and equipment used.
 - Store the chemical in a properly labeled and sealed container.[\[5\]](#)

Storage Plan

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[3\]](#)[\[5\]](#)[\[9\]](#)
- Store in a refrigerator.[\[1\]](#)
- The storage area should be secure and locked up.[\[3\]](#)[\[7\]](#)
- Store away from incompatible materials such as strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[\[5\]](#)

Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency.

First-Aid Measures

- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, making sure to rinse under the eyelids.[\[5\]](#)[\[7\]](#) Remove contact lenses if it is safe to do so.[\[5\]](#) Seek immediate medical attention.[\[10\]](#)[\[11\]](#)
- Skin Contact: Remove all contaminated clothing and shoes at once.[\[5\]](#) Wash the affected skin area immediately with plenty of soap and water.[\[5\]](#)[\[12\]](#) If skin irritation develops or persists, get medical advice.[\[5\]](#)
- Inhalation: Move the exposed person to fresh air immediately.[\[5\]](#)[\[12\]](#) If the person is not breathing, perform artificial respiration.[\[5\]](#) Seek medical attention as soon as possible.[\[12\]](#)

- Ingestion: If swallowed, rinse the mouth with water.[7] Call a poison control center or a doctor for treatment advice.[5][7] Do NOT induce vomiting.[8]

Spill Response Protocol

- Evacuate: Evacuate non-essential personnel from the immediate spill area.
- Ventilate: Ensure the area is well-ventilated, but avoid actions that could cause the powder to become airborne.
- Wear PPE: Don the appropriate PPE as detailed above before attempting to clean the spill.
- Containment: Carefully sweep up the solid material, avoiding dust generation.[5][7]
- Collection: Place the spilled material and any contaminated cleaning supplies (e.g., paper towels) into a suitable, clearly labeled container for hazardous waste disposal.[5][8]
- Decontamination: Clean the spill area thoroughly.
- Reporting: Report the spill to your institution's Environmental Health and Safety (EHS) department, especially for larger spills.[8][10]

Disposal Plan

3,5-Dibromobenzonitrile waste must be managed as hazardous material.

Waste Segregation and Collection

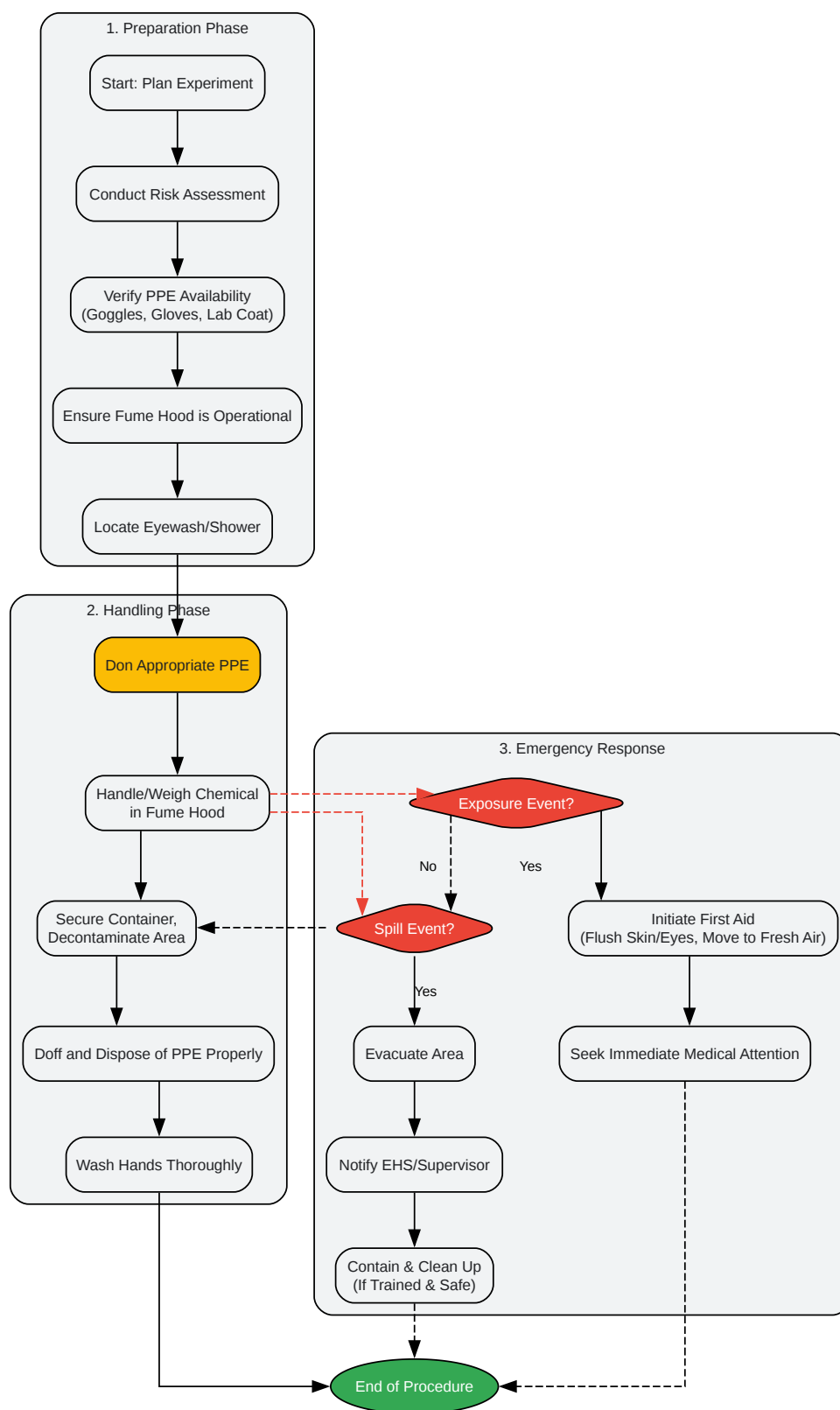
- Solid Waste: Collect any waste product, contaminated consumables (like gloves, wipes, weighing papers), and spill cleanup materials in a dedicated, clearly labeled hazardous waste container.[8]
- Labeling: The container must be labeled as "Halogenated Organic Waste" and list "**3,5-Dibromobenzonitrile**" as a constituent.
- Under no circumstances should this chemical waste be mixed with non-halogenated waste streams or disposed of down the drain.[8]

Final Disposal Method

- The final disposal must be carried out by a licensed hazardous waste management company.^[8]
- Incineration: High-temperature incineration is the recommended method for the complete destruction of halogenated organic compounds.^[8] These facilities are equipped to neutralize the hazardous acidic gases produced during combustion.^[8]

Workflow and Logic Diagrams

The following diagram illustrates the standard workflow for safely handling **3,5-Dibromobenzonitrile** and the appropriate emergency response actions.



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Caption: Workflow for handling **3,5-Dibromobenzonitrile** and responding to emergencies.

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